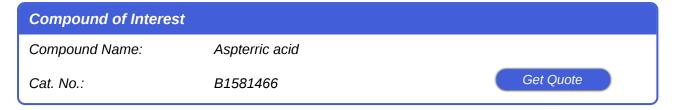


Comprehensive Safety and Handling Guide for Aspterric Acid

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This guide provides essential safety, handling, and disposal information for **Aspterric acid**, ensuring laboratory personnel can work with this compound safely and effectively. While **Aspterric acid** is not classified as a hazardous substance according to the Globally Harmonized System (GHS), adherence to standard laboratory safety protocols is crucial.[1] This document outlines best practices for personal protective equipment (PPE), operational procedures, and emergency plans.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **Aspterric acid** is presented below. This information is critical for safe handling and storage.



Property	Value	Source
CAS Number	67309-95-9	[1][2][3][4][5][6]
Molecular Formula	C15H22O4	[2][3][4][5][6]
Molecular Weight	266.3 g/mol	[1][5]
Appearance	White to off-white solid	[2][3][5][6]
Solubility	Soluble in DMSO and methanol.[2][3][5][7] Insoluble in hexane.[2][3]	
Purity	≥95% (HPLC)	[2][5]
Melting Point	158 °C	[8]
Storage	Long-term storage at -20°C.[2] [3][4][5][7] Short-term storage at +4°C.[3]	
Stability	Stable for at least 2 years after receipt when stored at -20°C. [3]	

Personal Protective Equipment (PPE)

While the Safety Data Sheet (SDS) for **Aspterric acid** indicates that specific PPE is not required, it is best practice in a laboratory setting to always wear a standard level of PPE to protect against unforeseen splashes, spills, and contamination.[1]



PPE Category	Item	Rationale
Hand Protection	Nitrile gloves	To prevent direct skin contact with the compound and potential absorption.
Eye Protection	Safety glasses with side shields or safety goggles	To protect eyes from dust particles or splashes of solutions containing Aspterric acid.
Body Protection	Laboratory coat	To protect skin and personal clothing from contamination.
Foot Protection	Closed-toe shoes	To protect feet from spills and falling objects.

Operational Plan: Standard Operating Procedure (SOP) for Handling Aspterric Acid

This SOP template provides a framework for the safe handling of **Aspterric acid**. Researchers should adapt this SOP to their specific experimental context.

1. Scope: This SOP applies to all laboratory personnel handling **Aspterric acid** in solid form or in solution.

2. Required PPE:

- · Nitrile gloves
- Safety glasses with side shields
- Laboratory coat
- Closed-toe shoes

3. Engineering Controls:

- When weighing the solid compound, use a chemical fume hood or an enclosure to minimize the potential for inhalation of fine particles.
- Ensure good general laboratory ventilation.



- 4. Step-by-Step Handling Procedure:
- · Preparation:
- Designate a specific area for handling Aspterric acid.
- Assemble all necessary equipment and reagents.
- Ensure a chemical spill kit is readily accessible.
- Put on all required PPE.
- Weighing (Solid Form):
- Perform this task in a fume hood or ventilated enclosure.
- Use a clean spatula and weigh boat.
- Carefully transfer the desired amount of Aspterric acid.
- Close the primary container tightly after use.
- Preparing Solutions:
- Add the solvent (e.g., DMSO, methanol) to the vessel containing the weighed Aspterric
 acid.
- If necessary, sonicate or vortex to dissolve.
- Clearly label the solution with the compound name, concentration, solvent, and date of preparation.
- Experimental Use:
- Handle solutions with care to avoid splashes.
- Keep containers covered when not in use.
- Post-Handling:
- Clean the work area with an appropriate solvent and then decontaminate with a suitable cleaning agent.
- Dispose of all waste as outlined in the Disposal Plan below.
- · Remove PPE and wash hands thoroughly.
- 5. Storage:
- Store the solid compound and solutions at -20°C in a tightly sealed container.[2][3][4][5][7]

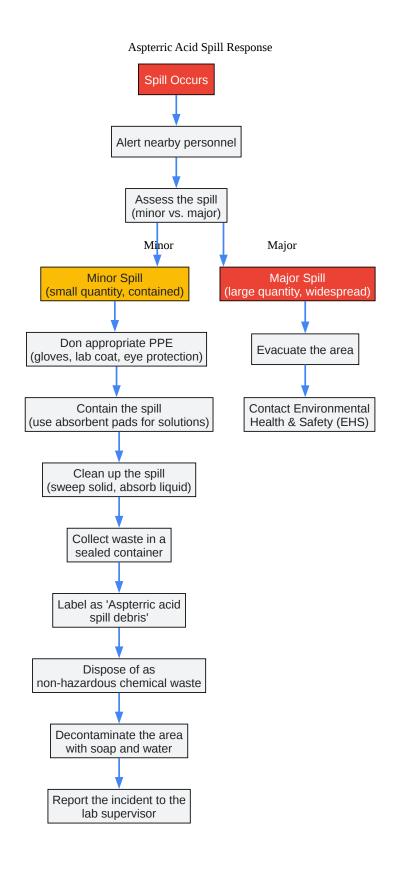


• Keep in a dry place.[3]

Emergency ProceduresSpill Response Plan

The following workflow outlines the steps to take in the event of a spill of **Aspterric acid**.





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Caption: Workflow for responding to an Aspterric acid spill.



First Aid Measures

Although **Aspterric acid** is not considered hazardous, the following first aid measures should be taken as a precaution in case of exposure.[1]

Exposure Route	Action
Inhalation	Move the individual to fresh air. If they experience any discomfort, consult a doctor.[1]
Skin Contact	While the product is generally non-irritating, wash the affected area with soap and water.[1]
Eye Contact	Rinse the opened eye for several minutes under running water.[1]
Ingestion	If symptoms persist, consult a doctor.[1]

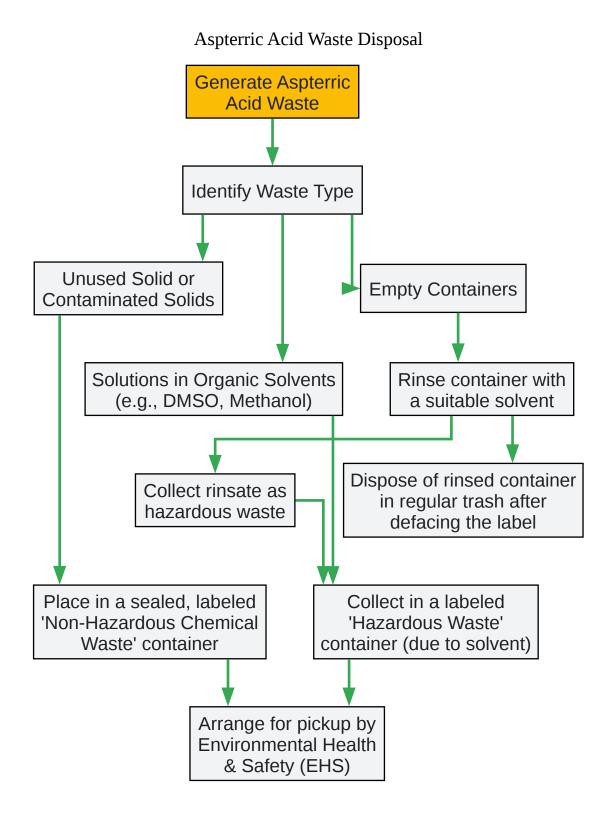
Disposal Plan

Proper disposal of chemical waste is essential for laboratory safety and environmental protection.

Waste Disposal Workflow

The following diagram illustrates the decision-making process for the disposal of **Aspterric** acid waste.





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Caption: Decision tree for the disposal of Aspterric acid waste.



Disposal Guidelines:

- Solid Waste: Unused solid Aspterric acid and materials contaminated with the solid (e.g., weigh boats, paper towels) should be collected in a clearly labeled, sealed container for "non-hazardous chemical waste."
- Liquid Waste: Solutions of **Aspterric acid** in organic solvents (e.g., DMSO, methanol) must be treated as hazardous waste due to the flammability and/or toxicity of the solvent. Collect this waste in a designated, sealed container for hazardous liquid waste.
- Empty Containers: Rinse empty containers with a suitable solvent. The rinsate should be collected as hazardous waste. Once rinsed, deface the label and dispose of the container in the regular trash.

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